

An In-depth Technical Guide to 4-Methyl-2-heptanol

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Compound of Interest

Compound Name: 4-Methyl-2-heptanol

Cat. No.: B3053814

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This technical guide provides a comprehensive overview of **4-Methyl-2-heptanol**, including its chemical identifiers, physicochemical properties, and plausible experimental protocols for its synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Chemical Identifiers

4-Methyl-2-heptanol is a secondary alcohol with the following identifiers:

Identifier Type	Value	Citation
CAS Number	56298-90-9	
IUPAC Name	4-methylheptan-2-ol	
Molecular Formula	C ₈ H ₁₈ O	
Molecular Weight	130.23 g/mol	
InChI	InChI=1S/C ₈ H ₁₈ O/c1-4-5-7(2)6-8(3)9/h7-9H,4-6H2,1-3H3	
InChIKey	GUHWHNUGIGOSCN-UHFFFAOYSA-N	
SMILES	CCCC(C)CC(C)O	
Synonyms	4-Methylheptan-2-ol, 2-Heptanol, 4-methyl-	

Physicochemical Properties

A summary of the key physicochemical properties of **4-Methyl-2-heptanol** is presented below.

Property	Value	Citation
Density	0.799 g/cm ³	[1]
Solubility in Water	1.73 mg/mL at 25 °C	
Refractive Index	1.423	[1]
Predicted logP	2.7	
Kovats Retention Index	Standard polar: 1369, 1375	

Experimental Protocols

While specific experimental protocols for the synthesis of **4-Methyl-2-heptanol** are not readily available in the reviewed literature, plausible synthetic routes can be derived from standard

organic chemistry reactions and procedures for analogous compounds. Two common methods for the synthesis of secondary alcohols are the Grignard reaction and the reduction of a corresponding ketone.

a) Synthesis via Grignard Reaction

A versatile method for the preparation of **4-Methyl-2-heptanol** is the Grignard reaction. This involves the reaction of a Grignard reagent with an appropriate aldehyde. One possible route is the reaction of isobutylmagnesium bromide with propionaldehyde.

Materials:

- Magnesium turnings
- 1-Bromo-2-methylpropane (isobutyl bromide)
- Propionaldehyde
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard glassware for inert atmosphere reactions (three-neck flask, dropping funnel, condenser)

Procedure:

- Preparation of the Grignard Reagent: In a flame-dried, three-neck flask under an inert atmosphere (e.g., argon or nitrogen), place magnesium turnings. Add a small crystal of iodine to activate the magnesium. A solution of 1-bromo-2-methylpropane in anhydrous diethyl ether is added dropwise from a dropping funnel. The reaction is initiated with gentle heating. Once the reaction starts, the addition is continued at a rate that maintains a gentle reflux. After the addition is complete, the mixture is stirred until the magnesium is consumed.
- Reaction with Aldehyde: The Grignard reagent is cooled in an ice bath. A solution of propionaldehyde in anhydrous diethyl ether is then added dropwise, maintaining the

temperature below 10 °C. After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional hour.

- Work-up: The reaction is quenched by the slow addition of a saturated aqueous ammonium chloride solution. The ethereal layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- Purification: The crude product is purified by fractional distillation under reduced pressure to yield **4-Methyl-2-heptanol**.

b) Synthesis via Reduction of 4-Methyl-2-heptanone

Another common method is the reduction of the corresponding ketone, 4-Methyl-2-heptanone, using a reducing agent such as sodium borohydride.

Materials:

- 4-Methyl-2-heptanone
- Sodium borohydride (NaBH_4)
- Methanol or ethanol
- Dilute hydrochloric acid
- Diethyl ether
- Anhydrous magnesium sulfate

Procedure:

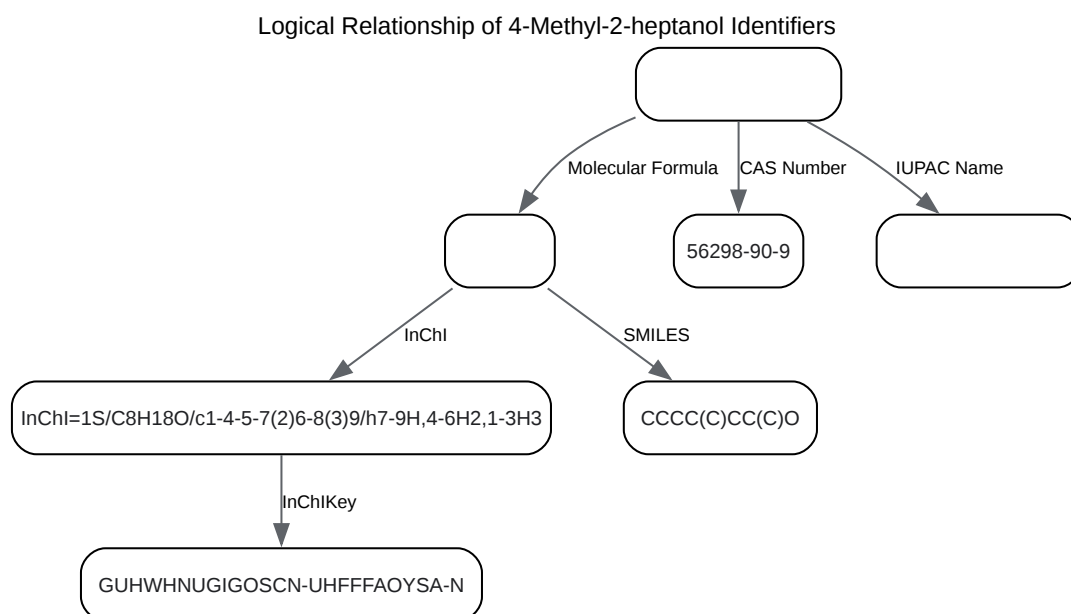
- Reduction: 4-Methyl-2-heptanone is dissolved in methanol or ethanol in a round-bottom flask and cooled in an ice bath. Sodium borohydride is added portion-wise with stirring. After the addition is complete, the mixture is stirred at room temperature until the reaction is complete (monitored by TLC).

- **Work-up:** The reaction is quenched by the slow addition of dilute hydrochloric acid to neutralize the excess sodium borohydride and decompose the borate ester. The solvent is partially removed under reduced pressure, and the aqueous residue is extracted with diethyl ether.
- **Purification:** The combined organic extracts are washed with water and brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is evaporated. The resulting crude **4-Methyl-2-heptanol** can be purified by distillation.

Visualizations

Logical Relationship of Chemical Identifiers

The following diagram illustrates the interconnectedness of the various chemical identifiers for **4-Methyl-2-heptanol**.



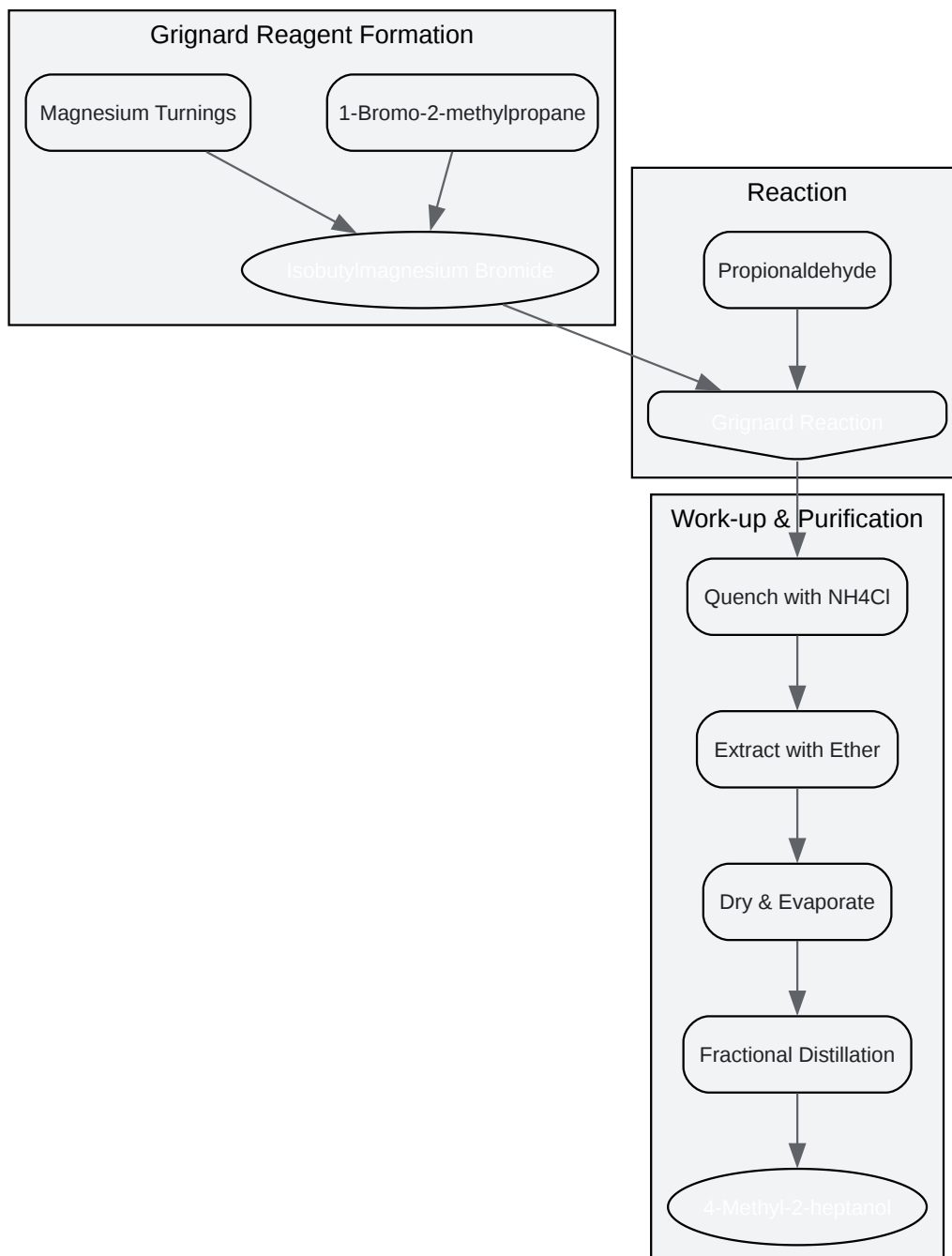
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Caption: Interrelationship of identifiers for **4-Methyl-2-heptanol**.

Experimental Workflow for Grignard Synthesis

The diagram below outlines the key steps in the synthesis of **4-Methyl-2-heptanol** via a Grignard reaction.

Workflow for Grignard Synthesis of 4-Methyl-2-heptanol

[Click to download full resolution via product page](#)Caption: Key stages in the synthesis of **4-Methyl-2-heptanol**.

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References

- 1. 4-methyl-2-heptanol [stenutz.eu]
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